

# CAS number 2749-59-9 physical and chemical data

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## Compound of Interest

Compound Name: 1,3-Dimethyl-5-pyrazolone

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An In-depth Technical Guide to 1,3-Dimethyl-1H-pyrazol-5(4H)-one (CAS 2749-59-9)

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of 1,3-Dimethyl-1H-pyrazol-5(4H)-one, also known as **1,3-dimethyl-5-pyrazolone**. This compound is a significant intermediate in the synthesis of various biologically active molecules.

## Chemical Identity

Identifier	Value
CAS Number	2749-59-9 <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	2,5-dimethyl-4H-pyrazol-3-one <a href="#">[3]</a>
Synonyms	2,4-Dihydro-2,5-dimethyl-3H-pyrazol-3-one, 1,3-Dimethyl-5-pyrazolinone, 1,3-Dimethyl-5-pyrazolone <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> N <sub>2</sub> O <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	112.13 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
InChI Key	NDELSWXIAJLWOU-UHFFFAOYSA-N <a href="#">[5]</a>
SMILES	CN1C(=O)CC(=N1)C <a href="#">[1]</a>

## Physicochemical Properties

The physical and chemical data for 1,3-Dimethyl-1H-pyrazol-5(4H)-one are summarized below.

Property	Value	Reference
Physical Appearance	White to light red to green crystalline powder	[3]
Melting Point	116 - 121 °C	
Boiling Point	151.7 °C	
Flash Point	45.5 °C	
Solubility	Soluble in water, alcohol, and chloroform. Slightly soluble in benzene and xylene. Insoluble in petroleum ether.	[6]
Storage	Store at 2°C - 8°C in a cool, dark place.	
Purity	≥98%	[1]

Computational Data:

Property	Value	Reference
Topological Polar Surface Area (TPSA)	32.67 Å <sup>2</sup>	[1]
logP	0.2244	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	0	[1]

## Experimental Protocols

## Synthesis

The most common and classical method for synthesizing 1,3-Dimethyl-1H-pyrazol-5(4H)-one is through the cyclocondensation reaction of methyl hydrazine with ethyl acetoacetate.[3][7]

Reaction: Methyl hydrazine + Ethyl acetoacetate → 1,3-Dimethyl-1H-pyrazol-5(4H)-one + Ethanol + Water

General Protocol:

- Methyl hydrazine is reacted with ethyl acetoacetate, often in a solvent such as ethanol or methanol.
- The reaction mixture is typically heated under reflux for a period of 1 to 16 hours.[7]
- The reaction can also be performed under solvent-free conditions.[7]
- Upon completion, the product is isolated, often by cooling the reaction mixture to induce crystallization, followed by filtration.
- The crude product can be purified by recrystallization from a suitable solvent, such as isopropanol.[6]

A variety of catalysts can be employed to improve reaction efficiency, including ionic liquids.[5]

## Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a robust method for the determination and quantification of 1,3-Dimethyl-1H-pyrazol-5(4H)-one.[6]

Typical HPLC Conditions:[6]

- Column: C18 column (e.g., 250.0 mm × 4.6 mm, 5 µm particle size)
- Mobile Phase: A mixture of methanol and water.
- Detector: Diode-Array Detector (DAD) at a wavelength of 242 nm.
- Flow Rate: 0.4 mL/min.

- Column Temperature: 35 °C.

This method has been shown to provide good separation and linearity for the quantification of the compound.<sup>[6]</sup>

## Applications and Biological Significance

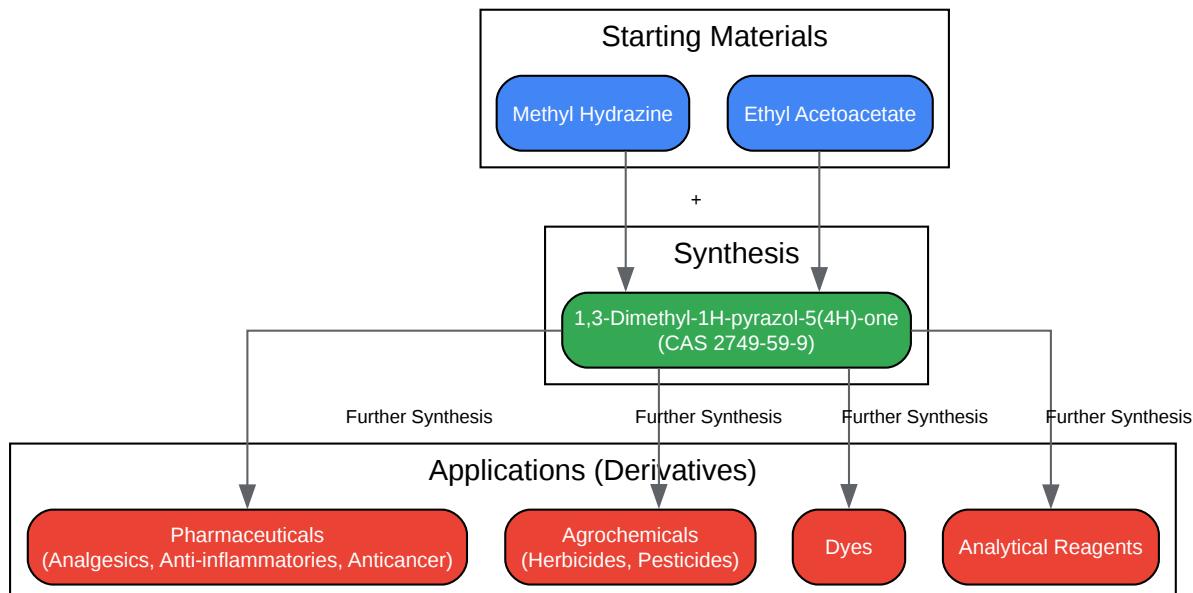
1,3-Dimethyl-1H-pyrazol-5(4H)-one is a versatile building block in organic synthesis, particularly for the preparation of dyes and pharmaceuticals.<sup>[8]</sup> Its derivatives have shown a wide range of pharmacological activities, including analgesic, anti-inflammatory, anticancer, and antimicrobial properties.<sup>[9]</sup> It also serves as an important intermediate in the synthesis of agrochemicals like pesticides and herbicides.<sup>[9]</sup> In analytical chemistry, it is utilized in spectrophotometric methods for the determination of metal ions.<sup>[8]</sup>

## Visualizations

### Synthetic Pathway and Applications

The following diagram illustrates the primary synthetic route to 1,3-Dimethyl-1H-pyrazol-5(4H)-one and its subsequent use as a precursor for various classes of biologically active compounds.

## Synthesis and Applications of 1,3-Dimethyl-1H-pyrazol-5(4H)-one

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Caption: Synthetic pathway and applications of 1,3-Dimethyl-1H-pyrazol-5(4H)-one.

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